

# Physical constants and safety data for 1,1,3-Trimethyltetralin

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,1,3-Trimethyltetralin

Cat. No.: B15071216

Get Quote

# 1,1,3-Trimethyltetralin: A Review of Available Technical Data

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves as a consolidated source of publicly available information on **1,1,3- Trimethyltetralin**. Extensive searches of scientific and safety databases have revealed limited specific data for this particular isomer. This document summarizes the confirmed chemical identifiers and highlights the current gaps in knowledge regarding its physical properties, safety profile, and biological activity.

#### **Core Chemical Identifiers**

While detailed experimental data is scarce, the fundamental chemical identifiers for **1,1,3- Trimethyltetralin** have been established. This information is crucial for the accurate identification of this compound in any research context.

Property	Value	Source
CAS Number	85268-66-2	[1]
Molecular Formula	C13H18	[1]
Molecular Weight	174.28 g/mol	[1]



Note on Isomers: It is critical to distinguish **1,1,3-Trimethyltetralin** from its other isomers, such as **1,1,6-Trimethyltetralin** and **1,5,7-Trimethyltetralin**. Physical constants, safety data, and biological activities can vary significantly between isomers. Therefore, data for other isomers should not be used as a substitute for **1,1,3-Trimethyltetralin**.

## **Physical Constants**

Comprehensive, experimentally determined physical constants for **1,1,3-Trimethyltetralin**, including boiling point, melting point, density, and refractive index, are not readily available in the public domain. While theoretical estimations may be possible through computational models, no verified experimental data was found during the literature search.

## **Safety Data**

A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1,1,3**-**Trimethyltetralin** could not be located. General safety precautions for handling tetralin derivatives are advisable. These typically include working in a well-ventilated area, using personal protective equipment (gloves, safety glasses), and avoiding inhalation, ingestion, or skin contact. In the absence of specific toxicity data, this compound should be handled with care, assuming it may be hazardous.

## **Experimental Protocols & Biological Activity**

There is a significant lack of published experimental protocols for the synthesis, purification, or analysis of **1,1,3-Trimethyltetralin**. Furthermore, no information regarding its biological activity, mechanism of action, or associated signaling pathways was discovered. This suggests that the compound has not been a major focus of biological research to date.

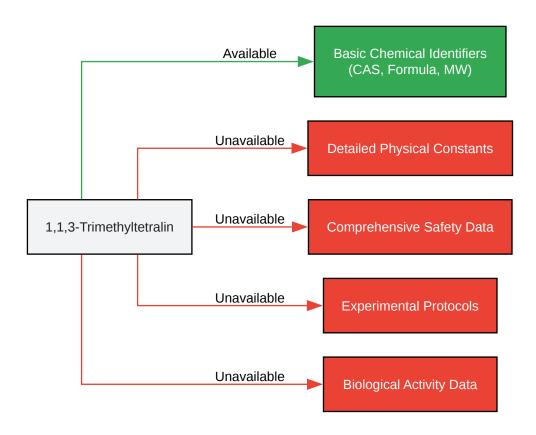
# **Mandatory Visualizations**

Due to the absence of any described signaling pathways, experimental workflows, or logical relationships pertaining to **1,1,3-Trimethyltetralin** in the available literature, the creation of diagrams as requested is not possible.

# Logical Relationship: Data Availability



To visualize the current state of knowledge for **1,1,3-Trimethyltetralin**, the following logical diagram illustrates the discrepancy between basic identification and in-depth characterization.



Click to download full resolution via product page

Caption: Data Availability for 1,1,3-Trimethyltetralin.

In conclusion, while **1,1,3-Trimethyltetralin** is a chemically defined entity, there is a clear opportunity for further research to characterize its physical properties, establish a comprehensive safety profile, and investigate its potential biological activities. The information provided herein represents the extent of currently accessible public data.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References







- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Physical constants and safety data for 1,1,3-Trimethyltetralin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15071216#physical-constants-and-safety-data-for-1-1-3-trimethyltetralin]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com